

Unveiling the Molecular Targets of CK1-IN-2 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: CK1-IN-2 hydrochloride

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This in-depth technical guide provides a comprehensive overview of the target protein identification for **CK1-IN-2 hydrochloride**, a potent kinase inhibitor. This document details the known protein targets, presents quantitative binding data, outlines detailed experimental protocols for target identification, and visualizes the relevant biological pathways and experimental workflows.

Introduction to CK1-IN-2 Hydrochloride

CK1-IN-2 hydrochloride is a small molecule inhibitor known to target members of the Casein Kinase 1 (CK1) family. The CK1 family comprises a group of serine/threonine kinases that are crucial regulators of numerous cellular processes.^{[1][2]} Dysregulation of CK1 activity has been implicated in a variety of diseases, including cancer and neurodegenerative disorders, making its isoforms attractive targets for therapeutic intervention.^{[1][3][4][5][6][7]} CK1-IN-2 has been identified as an inhibitor of several CK1 isoforms and also exhibits activity against other kinases.

Identified Protein Targets of CK1-IN-2 Hydrochloride

The primary protein targets of **CK1-IN-2 hydrochloride** are isoforms of Casein Kinase 1. Specifically, it has been shown to inhibit CK1 α (Casein Kinase 1 alpha), CK1 δ (Casein Kinase 1 delta), and CK1 ϵ (Casein Kinase 1 epsilon). Additionally, it has demonstrated inhibitory

activity against p38 α Mitogen-Activated Protein Kinase (MAPK), indicating a broader kinase selectivity profile.

Quantitative Data: Inhibitory Potency

The potency of **CK1-IN-2 hydrochloride** against its known targets is typically quantified by the half-maximal inhibitory concentration (IC₅₀). This value represents the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%. The available IC₅₀ data for **CK1-IN-2 hydrochloride** are summarized in the table below. While specific binding affinity values (K_d) for **CK1-IN-2 hydrochloride** are not readily available in the public domain, IC₅₀ values provide a reliable measure of its inhibitory strength.

Target Protein	IC ₅₀ (nM)
CK1 α	123
CK1 δ	19.8
CK1 ϵ	26.8
p38 α MAPK	74.3

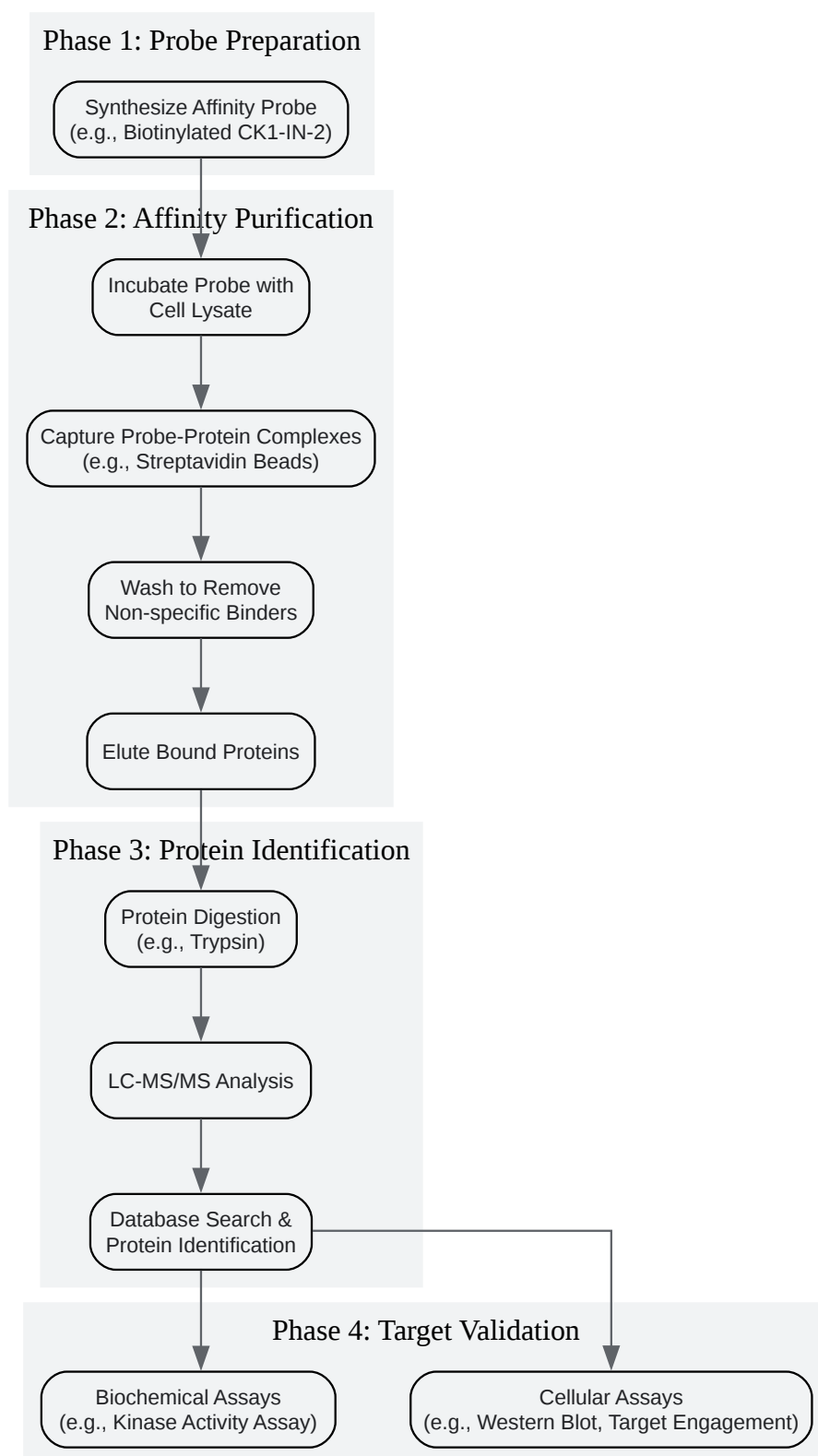
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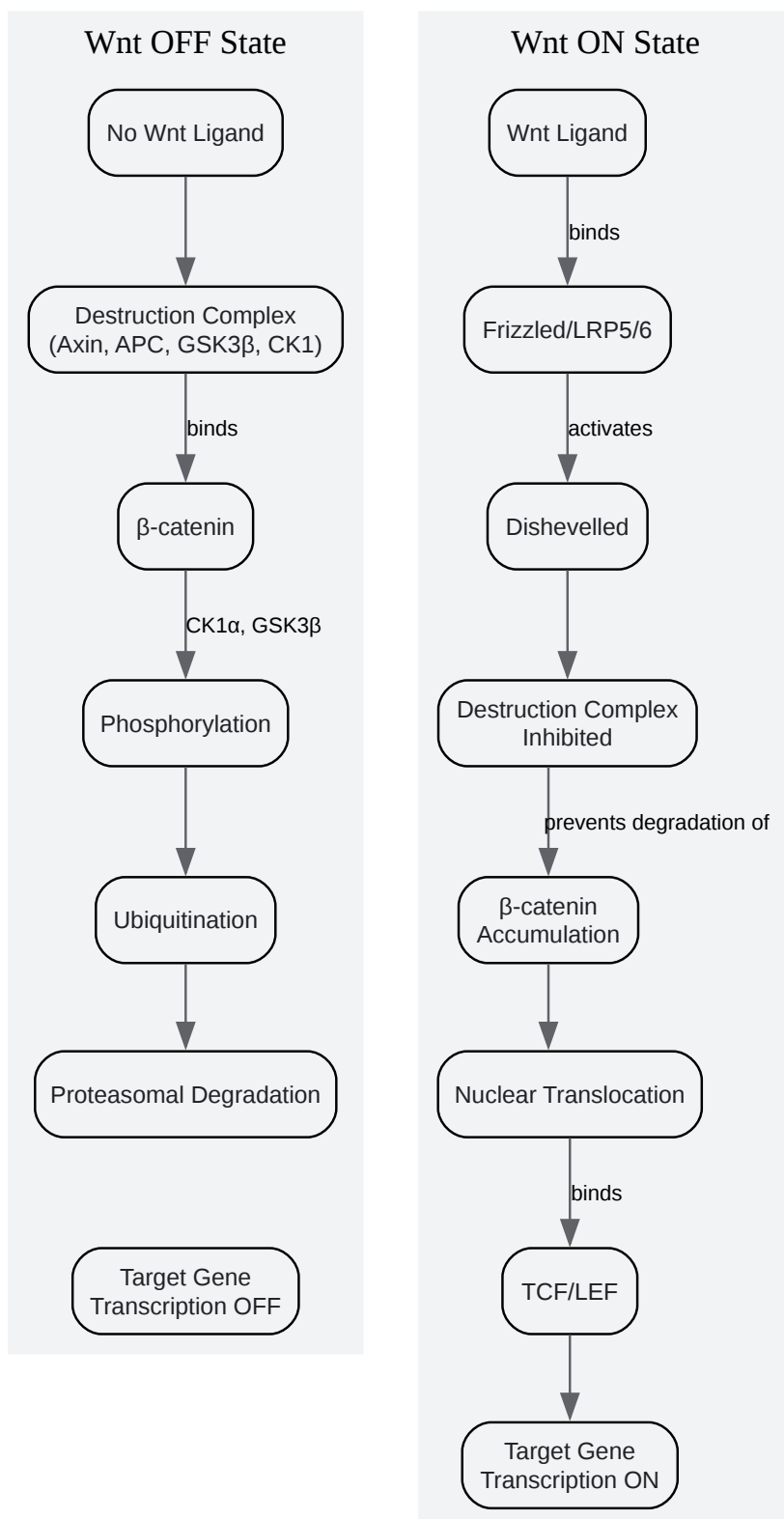
Experimental Protocols for Target Protein Identification

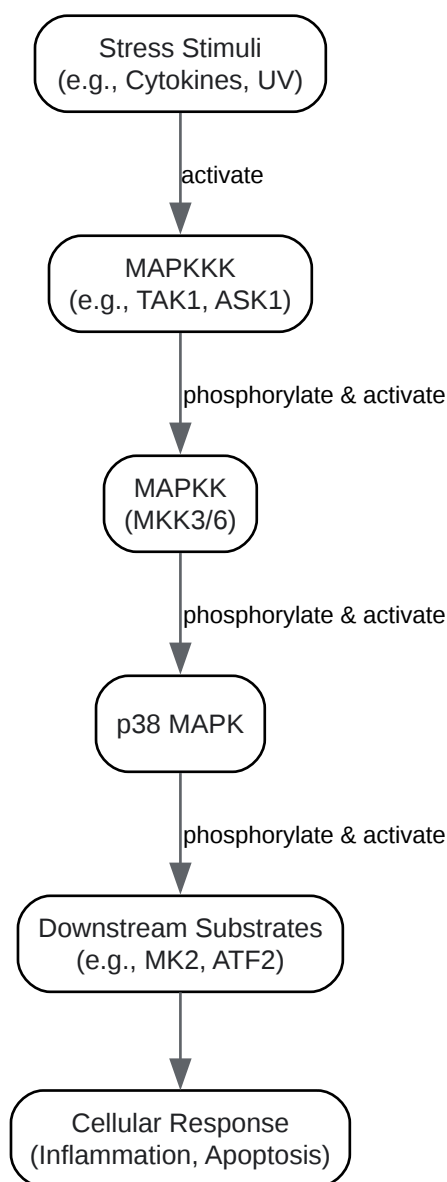
The identification of protein targets for a small molecule inhibitor like **CK1-IN-2 hydrochloride** typically involves a multi-step approach combining affinity-based purification with mass spectrometry. Below are detailed protocols for a generalized workflow.

General Workflow for Kinase Inhibitor Target Identification

The overall process for identifying the protein targets of a kinase inhibitor is a systematic progression from initial hypothesis to validated interactions.







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References

- 1. pubs.acs.org [pubs.acs.org]

- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [reactionbiology.com](#) [[reactionbiology.com](#)]
- 5. [youtube.com](#) [[youtube.com](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. [scispace.com](#) [[scispace.com](#)]
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